

long-term stability of Methyllycaconitine citrate frozen aliquots

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Compound of Interest

Compound Name: Methyllycaconitine citrate

Cat. No.: B10768466

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Technical Support Center: Methyllycaconitine Citrate

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of frozen Methyllycaconitine (MLA) citrate aliquots.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for long-term storage of **Methyllycaconitine citrate**?

For long-term stability, **Methyllycaconitine citrate** powder should be stored at -20°C, where it can remain stable for up to four years.^{[1][2]} Once dissolved into a stock solution, it is crucial to aliquot the solution and store it at -80°C to prevent degradation from repeated freeze-thaw cycles.^{[1][3]}

Q2: How long are frozen aliquots of **Methyllycaconitine citrate** stable?

The stability of frozen MLA citrate aliquots is dependent on the storage temperature. Stock solutions are generally stable for up to one year when stored at -80°C and for about one month when stored at -20°C.^[1] For optimal results, it is recommended to use the aliquots within six months of storage at -80°C.^[3]

Q3: What are the recommended solvents for preparing **Methyllycaconitine citrate** stock solutions?

Methyllycaconitine citrate is soluble in both water and DMSO, with a maximum concentration of 100 mM in each.^{[4][5][6]} The choice of solvent will depend on the specific requirements of your experiment.

Q4: How many times can I freeze and thaw my **Methyllycaconitine citrate** aliquots?

To maintain the integrity of the compound, it is strongly recommended to avoid repeated freeze-thaw cycles.^{[1][3]} Ideally, aliquots should be prepared for single-use to ensure the highest quality and consistency in experimental results.

Data Presentation: Stability of Methyllycaconitine Citrate

Storage Form	Storage Temperature	Recommended Duration of Storage
Powder	-20°C	Up to 4 years ^{[1][2]}
Stock Solution	-80°C	6 months to 1 year ^{[1][3]}
Stock Solution	-20°C	1 month ^{[1][3][6]}

Experimental Protocols

Protocol for Preparation and Storage of **Methyllycaconitine Citrate** Aliquots

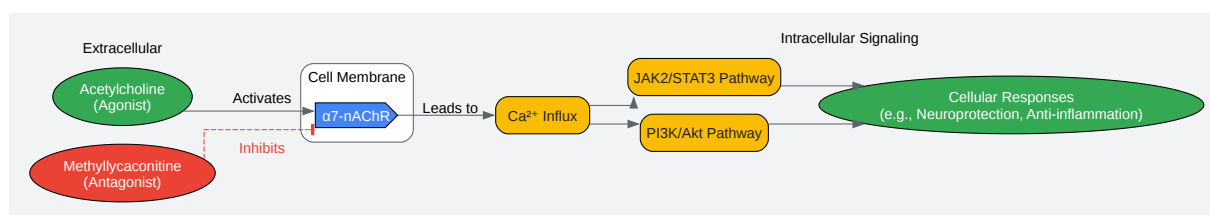
- **Reconstitution:** Allow the vial of MLA citrate powder to equilibrate to room temperature before opening. Reconstitute the powder in the desired solvent (e.g., sterile water or DMSO) to the target concentration (e.g., 10 mM). Gently vortex or sonicate the vial to ensure the compound is fully dissolved. For higher solubility, the tube can be warmed to 37°C and sonicated for a short period.^[5]
- **Aliquoting:** Dispense the stock solution into smaller, single-use volumes in sterile, low-retention microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid partial use and subsequent refreezing.

- **Storage:** Immediately store the aliquots at -80°C for long-term storage. Ensure the tubes are clearly labeled with the compound name, concentration, solvent, and date of preparation.
- **Thawing:** When ready to use, thaw a single aliquot at room temperature. Once thawed, vortex gently before further dilution into your experimental buffer or media. Do not refreeze any unused portion of the thawed aliquot.

Mandatory Visualization

$\alpha 7$ Nicotinic Acetylcholine Receptor Signaling and MLA Inhibition

Methyllycaconitine citrate is a potent and selective antagonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ -nAChR).[3][7] The following diagram illustrates the signaling pathway initiated by the activation of this receptor and the point of inhibition by MLA.



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$\alpha 7$ -nAChR signaling pathway and MLA inhibition.

Troubleshooting Guides

Issue	Possible Cause(s)	Recommended Solution(s)
Loss of compound activity or inconsistent results	1. Degradation due to multiple freeze-thaw cycles. 2. Improper storage temperature or duration. 3. Instability in the experimental buffer or media.	1. Use fresh, single-use aliquots for each experiment. 2. Ensure aliquots are stored at -80°C and used within the recommended timeframe. 3. Perform a stability check of MLA in your experimental medium by incubating it for the duration of your assay and then testing its activity.
Precipitation observed upon thawing	1. The concentration of the stock solution is too high. 2. The solvent is not suitable for the storage temperature.	1. Prepare a new stock solution at a lower concentration. 2. Ensure complete dissolution by gentle warming (37°C) and vortexing before use. If the issue persists, consider an alternative solvent if compatible with your experimental design.
Variability between different batches of aliquots	1. Inconsistent pipetting during aliquotting. 2. Evaporation of solvent from the stock solution during handling.	1. Use calibrated pipettes and ensure consistent technique when preparing aliquots. 2. Minimize the time the stock solution is open to the air. Work quickly and cap the vial tightly between dispensing aliquots.

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